

Application Notes and Protocols for ACH-702 in Combination Therapy

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Compound of Interest

Compound Name: Ach-702

Cat. No.: B1665432

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Introduction

ACH-702 is a novel isothiazoloquinolone antibiotic with a potent dual mechanism of action, targeting both DNA gyrase and topoisomerase IV.[1] This dual targeting contributes to its broad-spectrum activity, particularly against antibiotic-resistant Gram-positive pathogens such as methicillin-resistant *Staphylococcus aureus* (MRSA).[1][2] **ACH-702** has demonstrated excellent bactericidal activity in preclinical studies.[1][3] To further enhance its clinical utility, particularly against challenging multidrug-resistant organisms, and to potentially reduce the emergence of resistance, the investigation of **ACH-702** in combination with other antibiotic classes is a critical area of research.

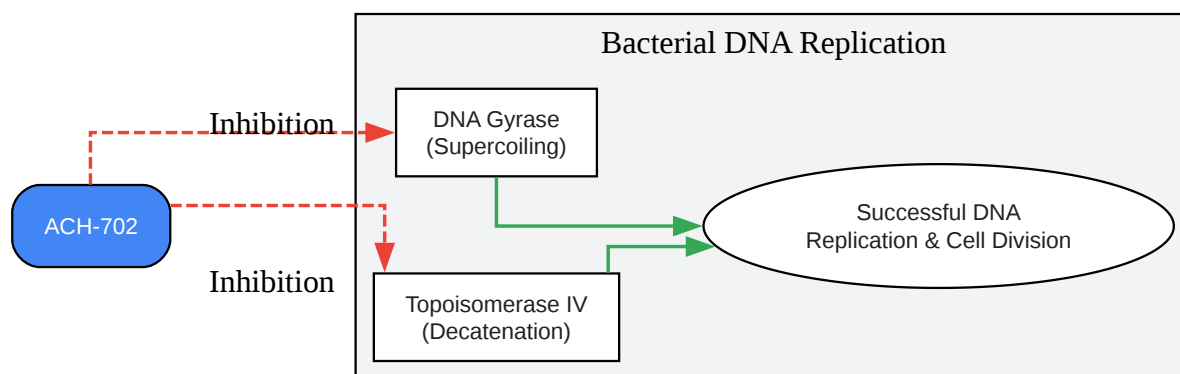
These application notes provide a framework for designing and executing in vitro studies to evaluate the synergistic potential of **ACH-702** with other antibiotics. While specific data on **ACH-702** combination therapy is limited in publicly available literature, the protocols outlined here are based on established methodologies for assessing antibiotic synergy.

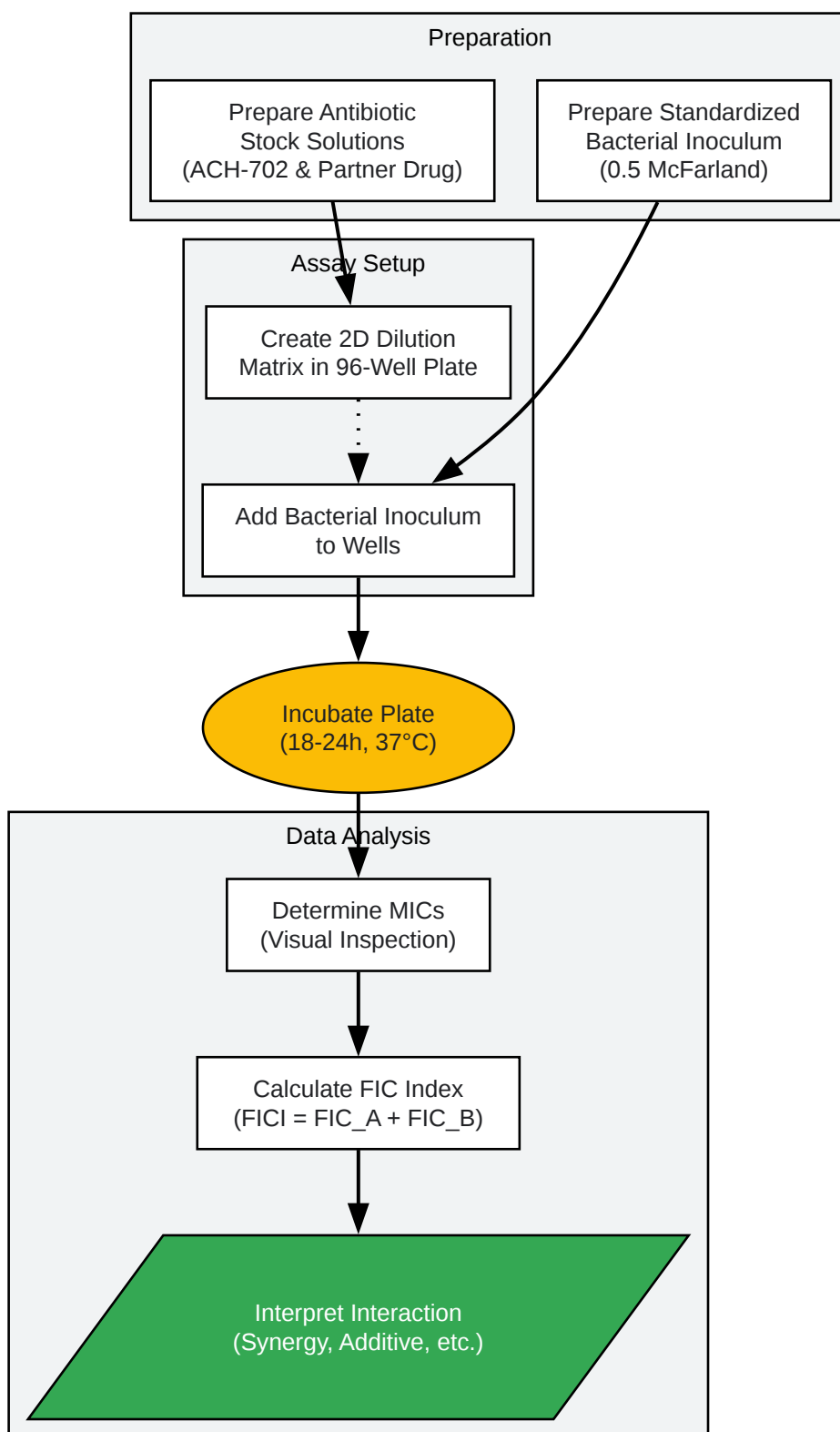
Mechanism of Action: ACH-702

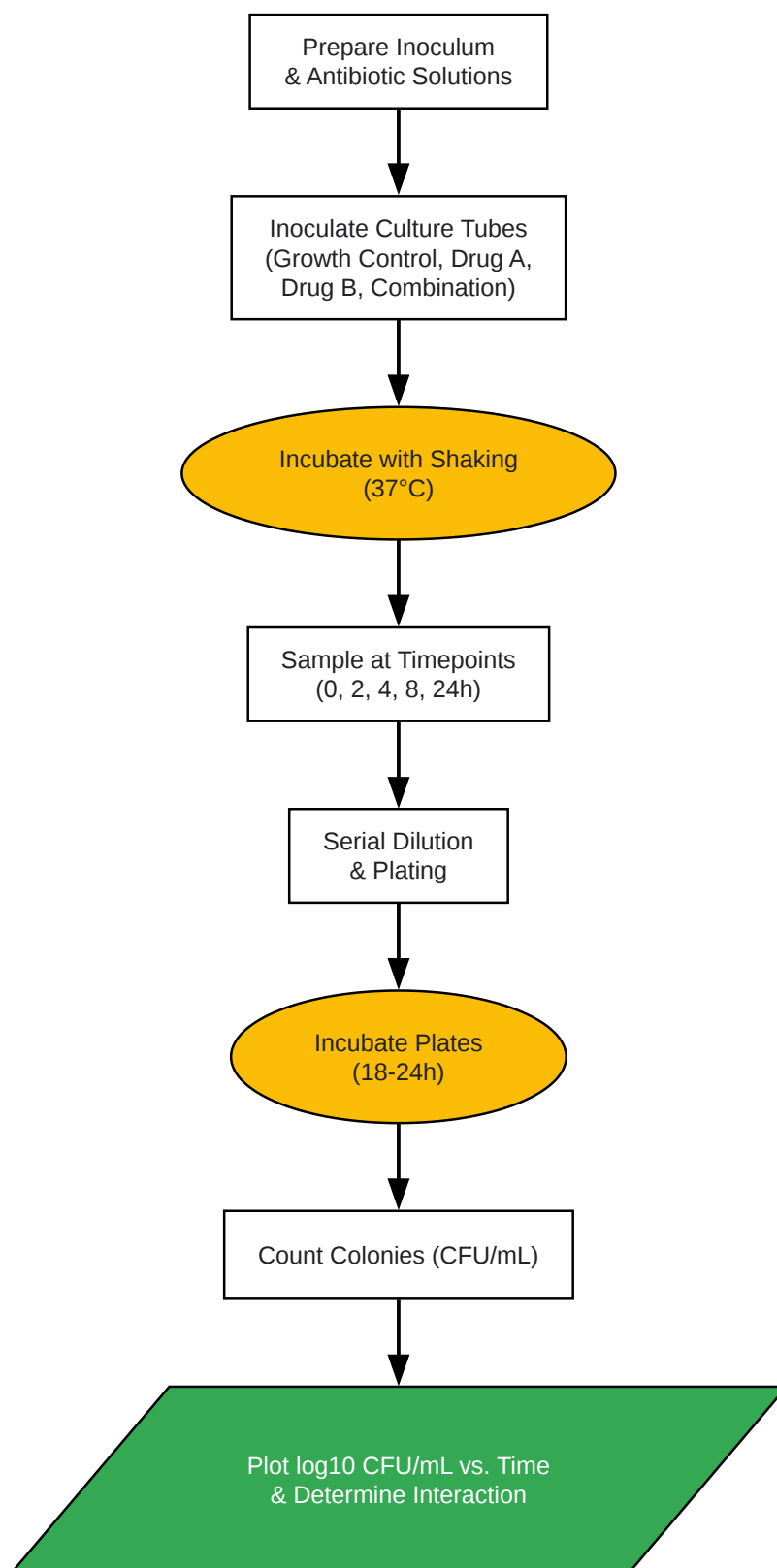
ACH-702 exerts its bactericidal effect by inhibiting two essential bacterial enzymes involved in DNA replication:

- DNA Gyrase: Responsible for introducing negative supercoils into DNA, which is crucial for relieving torsional stress during DNA replication and transcription.
- Topoisomerase IV: Plays a key role in the decatenation of daughter chromosomes following DNA replication.

By inhibiting both enzymes, **ACH-702** effectively halts bacterial DNA synthesis, leading to cell death.^[1] This dual-targeting mechanism is thought to contribute to a lower frequency of resistance development compared to quinolones that primarily target only one of these enzymes.^[1]







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for ACH-702 in Combination Therapy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665432#ach-702-in-combination-therapy-with-other-antibiotics]

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